An In-depth Technical Guide to 1-(Benzyloxy)naphthalene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(Benzyloxy)naphthalene*
CAS No.:	*607-58-9*
Cat. No.:	*B127380*

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CAS Number: 607-58-9

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, safety information, and potential applications of **1-(Benzyloxy)naphthalene**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Identifiers

1-(Benzyloxy)naphthalene, also known as benzyl 1-naphthyl ether, is an aromatic ether. Its core structure consists of a naphthalene ring substituted with a benzyloxy group.

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Property	Value	Reference(s)
CAS Number	607-58-9	[1][2]
Molecular Formula	$C_{17}H_{14}O$	[1]
Molecular Weight	234.29 g/mol	[2]
Synonyms	1-Benzyloxynaphthalene, Benzyl naphthyl ether, Naphthyl benzyl ether, Benzyl alpha-naphthyl ether, 1-(Phenylmethoxy)naphthalene	[1]
Appearance	Pale orange to light orange solid	[2]

Physicochemical Properties

A summary of the key physicochemical properties of **1-(Benzyloxy)naphthalene** is presented below.

Property	Value	Reference(s)
Melting Point	73.5-74 °C	[1]
Boiling Point	388.1 °C at 760 mmHg; 237-240 °C at 13 Torr	[1][2]
Density	1.125 g/cm^3	[1]
Flash Point	156.4 °C	[1]
Vapor Pressure	7.02 x 10^{-6} mmHg at 25 °C	[1]
Solubility	Slightly soluble in chloroform, DMSO, and ethyl acetate.	[1]

Synthesis

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The most common method for the synthesis of **1-(Benzyloxy)naphthalene** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, 1-naphthol is deprotonated to form the naphthoxide, which then attacks benzyl bromide.

Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from established literature procedures.

Materials:

- 1-Naphthol
- Benzyl bromide
- Potassium carbonate (K_2CO_3) or Cesium carbonate (Cs_2CO_3)
- Triethylbenzylammonium chloride (TEBAC) (optional, as a phase-transfer catalyst)
- Acetonitrile (CH_3CN) or reaction can be run solvent-free
- Ethyl acetate
- Silica gel

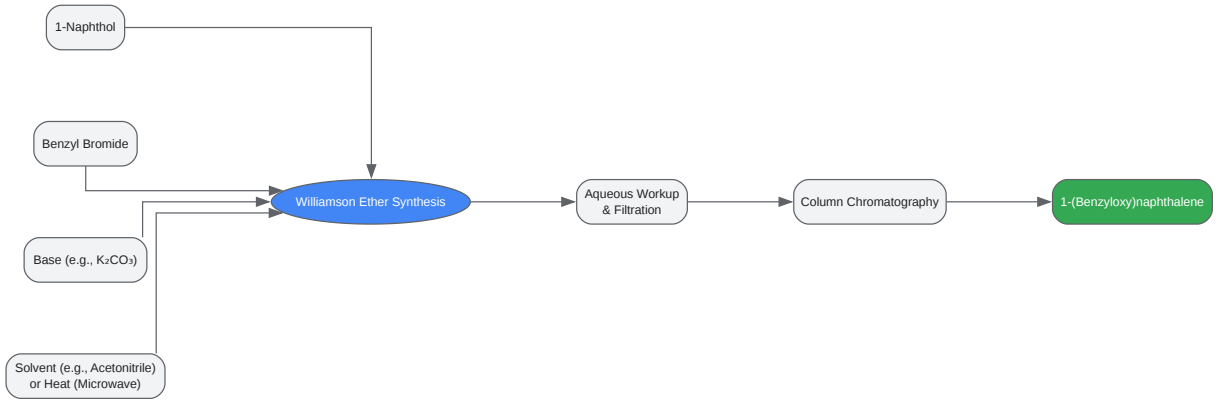
Procedure:

- In a reaction vessel, combine 1-naphthol (1.0 mmol), an alkali metal carbonate (e.g., K_2CO_3, 1.0 mmol), and optionally a catalytic amount of TEBAC (0.05 mmol).
- Add benzyl bromide (1.2 mmol).
- If using a solvent, add acetonitrile (e.g., 3 mL).
- The reaction can be heated conventionally or under microwave irradiation (e.g., 125 °C) until completion, as monitored by Thin Layer Chromatography (TLC).
- Upon completion, if the reaction was performed solvent-free, dissolve the mixture in ethyl acetate.

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- Filter the suspension to remove the inorganic salts.
- The filtrate is concentrated under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes).
- The pure **1-(Benzyloxy)naphthalene** is obtained after evaporation of the solvent.

Synthesis Workflow



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Caption: General workflow for the synthesis of **1-(Benzyloxy)naphthalene**.

Spectroscopic Data

Detailed experimental spectroscopic data for **1-(Benzyloxy)naphthalene** is not readily available in public databases. The following provides an overview of expected spectral

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characteristics.

^{1}H NMR Spectroscopy (Predicted)

- Aromatic Protons (Naphthyl & Phenyl): Multiple signals in the range of δ 7.0-8.5 ppm. The protons on the naphthalene ring will show characteristic coupling patterns.
- Methylene Protons (-O-CH_2-Ph): A singlet around δ 5.0-5.5 ppm.

^{13}C NMR Spectroscopy (Predicted)

- Aromatic Carbons: Multiple signals in the downfield region (δ 110-160 ppm).
- Methylene Carbon (-O-CH_2-Ph): A signal around δ 70 ppm.

Infrared (IR) Spectroscopy (Predicted)

- C-O-C Stretch (Ether): Strong, characteristic bands in the region of 1000-1300 cm^{-1}.
- C-H Stretch (Aromatic): Bands above 3000 cm^{-1}.
- C=C Stretch (Aromatic): Bands in the 1450-1600 cm^{-1} region.

Mass Spectrometry (Predicted)

- Molecular Ion (M^+): A peak at m/z = 234.
- Major Fragments: Expect a significant peak at m/z = 91, corresponding to the tropylium ion ($[C_7H_7]^+$), and a peak at m/z = 143, corresponding to the naphthoxy radical cation ($[C_{10}H_7O]^+$).

Safety Information

1-(Benzyloxy)naphthalene should be handled with appropriate safety precautions in a well-ventilated fume hood.

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Hazard Class	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation	GHS07	Danger	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	GHS07	Danger	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment — Long-term Hazard	GHS09	Danger	H410: Very toxic to aquatic life with long lasting effects

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P273: Avoid release to the environment.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Applications and Research Interest

1-(Benzyloxy)naphthalene serves as a valuable intermediate and building block in various areas of chemical research.

- Organic Synthesis: The benzyl group is a common protecting group for hydroxyl functionalities due to its stability under various reaction conditions and its ease of removal by hydrogenolysis.

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- Materials Science: Aromatic ethers, including derivatives of naphthalene, are being explored for their potential in the development of organic light-emitting diodes (OLEDs) and other electronic materials.[3]
- Energy Research: It has been used as a model compound in studies aimed at improving the efficiency of direct coal liquefaction processes.[1]
- Pharmaceutical and Agrochemical Research: Naphthyl ethers are a class of compounds that have shown promise in the development of new pharmaceuticals, agrochemicals, and fungicides.[3]

Structural Information

X-ray crystallographic studies have been performed on **1-(Benzyloxy)naphthalene**, providing detailed insights into its three-dimensional structure.[3]

Crystallographic Parameter	Value	Reference(s)
Crystal System	Orthorhombic	[3]
Space Group	Pccn	[4]
Dihedral Angle (Naphthyl-Benzyl)	83.22 (4)°	[3][4]
C1-O1 Bond Length	1.3678 (17) Å	[3]
C1-O1-C11 Angle	117.72 (11)°	[3]

The crystal structure is stabilized by C-H···π and π-π stacking interactions.[3][4]

Caption: Simplified 2D representation of the connectivity in **1-(Benzyloxy)naphthalene**.

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